

Unraveling Red-CLA: A Technical Guide to a Novel Bioactive Compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Red-CLA

Cat. No.: B3030312

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The emergence of novel chemical entities with unique biological activities is a cornerstone of therapeutic innovation. One such molecule, designated as **Red-CLA**, has garnered interest for its potential applications in pharmaceutical and biomedical research. This technical guide provides a comprehensive overview of the available information on **Red-CLA**, focusing on its synthesis, photophysical properties, and potential mechanisms of action to support further investigation and drug development efforts.

Chemical Identity and Physicochemical Properties

Red-CLA is a complex organic molecule characterized by a sophisticated architecture that includes a sulfonate group and an imidazo[1,2-a]pyrazine moiety.^[1] While the name might suggest a relationship to Conjugated Linoleic Acid (CLA), its molecular structure is distinct. The compound is identified by the molecular formula C₅₀H₅₁N₇O₉S₂ and has a molecular weight of 958.1 g/mol.^[2]

A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C50H51N7O9S2	PubChem[2]
Molecular Weight	958.1 g/mol	PubChem[2]
XLogP3-AA	4.5	PubChem[2]
Exact Mass	957.31896858 Da	PubChem
Monoisotopic Mass	957.31896858 Da	PubChem

Table 1: Physicochemical Properties of **Red-CLA**

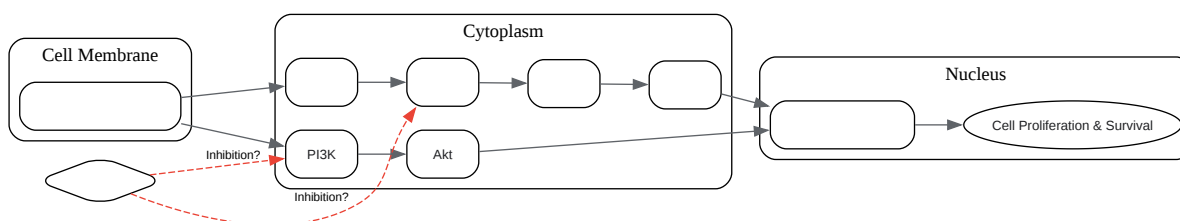
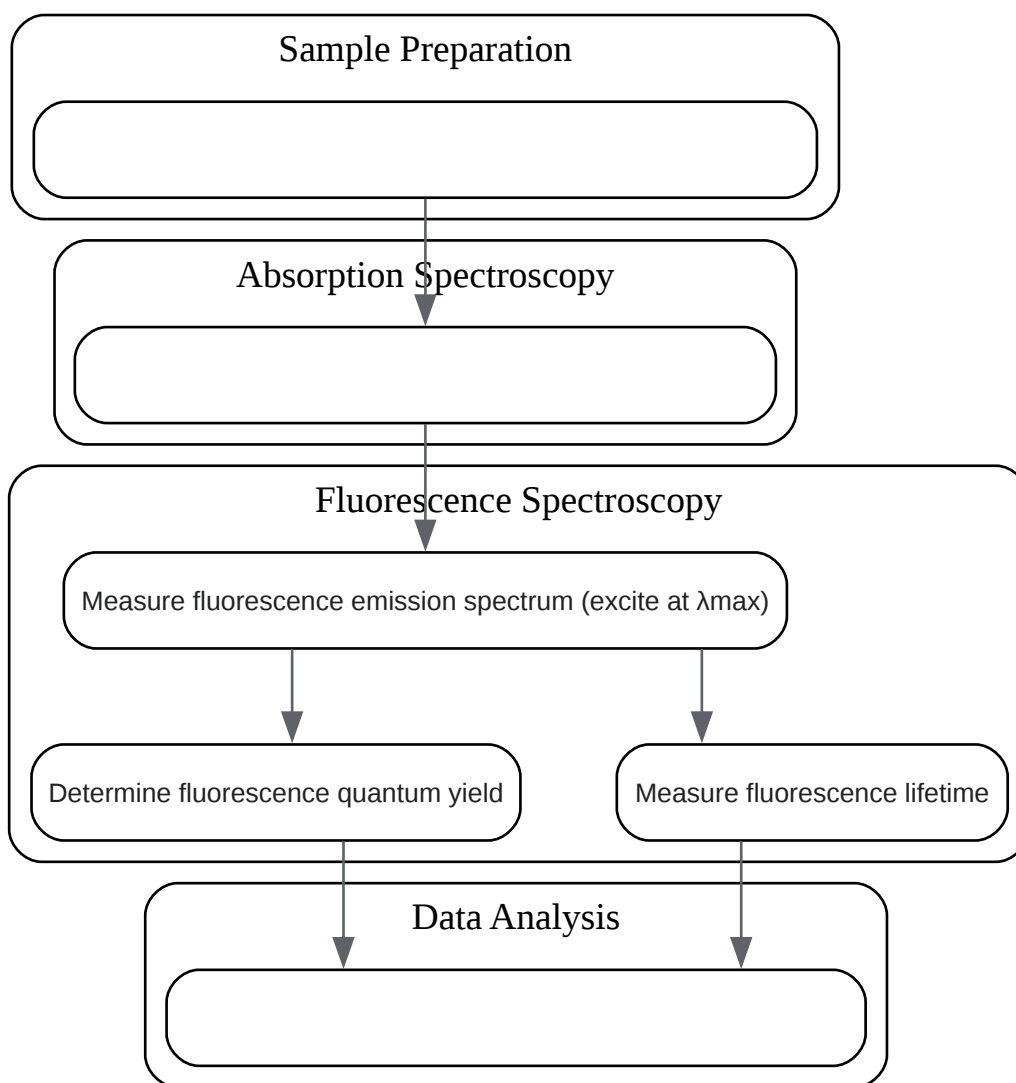
Synthesis of Red-CLA

Detailed, publicly available protocols for the synthesis of **Red-CLA** are currently limited. The complex heterocyclic structure suggests a multi-step synthetic route, likely involving the construction of the imidazo[1,2-a]pyrazine core followed by the introduction of the sulfonate group and other substituents. Researchers interested in obtaining **Red-CLA** may need to refer to patented synthetic methods or engage in custom synthesis based on its known chemical structure.

Photophysical Properties

At present, there is a notable absence of published data specifically detailing the photophysical properties of **Red-CLA**, such as its absorption and emission spectra, quantum yield, and fluorescence lifetime. The name "**Red-CLA**" implies that the compound possesses a distinct color, which arises from the absorption of light in the visible region of the electromagnetic spectrum. The presence of an extended conjugated system, often found in molecules with imidazopyrazine cores, typically imparts chromophoric properties.

Further experimental investigation is required to characterize the photophysical behavior of **Red-CLA**. A proposed experimental workflow for such a characterization is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Red-CLA | C₅₀H₅₁N₇O₉S₂ | CID 135927355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unraveling Red-CLA: A Technical Guide to a Novel Bioactive Compound]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030312#synthesis-and-photophysical-properties-of-red-cla]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com